

# Avasimibe compared to other ACAT inhibitors

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Avasimibe

CAS No.: 166518-60-1

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## ACAT Inhibitors Comparison

Inhibitor Name	Primary Target(s)	Reported Potency (IC <sub>50</sub> )	Key Characteristics & Research Context
<b>Avasimibe (CI-1011)</b>	ACAT1 & ACAT2 (non-specific) [1]	~19 $\mu\text{M}$ [1]	Orally available; previously in clinical trials for atherosclerosis; extensively researched for repurposing in <b>cancer</b> (lung, bladder, colorectal) [2] [3] [4] and <b>Alzheimer's disease</b> [5].
<b>F12511 (Eflucimibe)</b>	ACAT1 (high-affinity) [1]	<b>0.039 <math>\mu\text{M}</math></b> (ACAT1) [1]	High-affinity ACAT1 inhibitor; has passed clinical safety tests for atherosclerosis; research applications include <b>Alzheimer's disease</b> and <b>cancer</b> [1].
<b>K-604</b>	ACAT1 (specific) [1]	<b>0.45 <math>\mu\text{M}</math></b> (ACAT1) [1]	ACAT1-specific inhibitor; >200-fold selectivity for ACAT1 over ACAT2; used in research on <b>Alzheimer's disease</b> and <b>immune cell modulation</b> [1] [6].
<b>Pactimibe</b>	ACAT2 (specific) [7]	Information not fully available	Specific inhibitor of ACAT2; evaluated in clinical trials for cardiovascular disease but did not show benefit [7].

## Experimental Insights and Protocols

The effects of these inhibitors, particularly **Avasimibe**, are demonstrated through standard experimental protocols. Here are the methodologies commonly used to generate the data cited in the comparison:

### Cell Viability and Proliferation Assays

- **Purpose:** To determine if ACAT inhibition reduces cancer cell growth and to find the half-maximal inhibitory concentration (IC<sub>50</sub>).
- **Typical Protocol:**
  - Seed cancer cells (e.g., Lewis lung carcinoma, bladder cancer, or colorectal cancer cells) in 96-well plates.
  - After cell attachment, treat with a concentration gradient of the inhibitor (e.g., 0-20 μM **Avasimibe**) for 24-96 hours.
  - Add a cell viability reagent like **Cell Counting Kit-8 (CCK-8)** or **MTT**.
  - Incubate for 1-4 hours, then measure the optical density (OD) at 450nm or 570nm with a microplate reader.
  - Calculate cell viability percentage and determine the IC<sub>50</sub> value [2] [3] [4].

### Cell Migration and Invasion Assays

- **Purpose:** To assess the inhibitor's potential to suppress cancer metastasis.
- **Wound Healing (Scratch) Assay Protocol:**
  - Grow cells in 6-well plates to near 100% confluency.
  - Create a uniform scratch in the cell monolayer with a sterile pipette tip.
  - Wash away detached cells and add fresh medium with or without the inhibitor (e.g., 5 or 10 μM **Avasimibe**).
  - Capture images of the scratch at 0 hours and after 24-48 hours.
  - Use image analysis software (like ImageJ) to calculate the percentage of wound closure compared to the initial width [2] [3].

### Analysis of Apoptosis and Cell Cycle

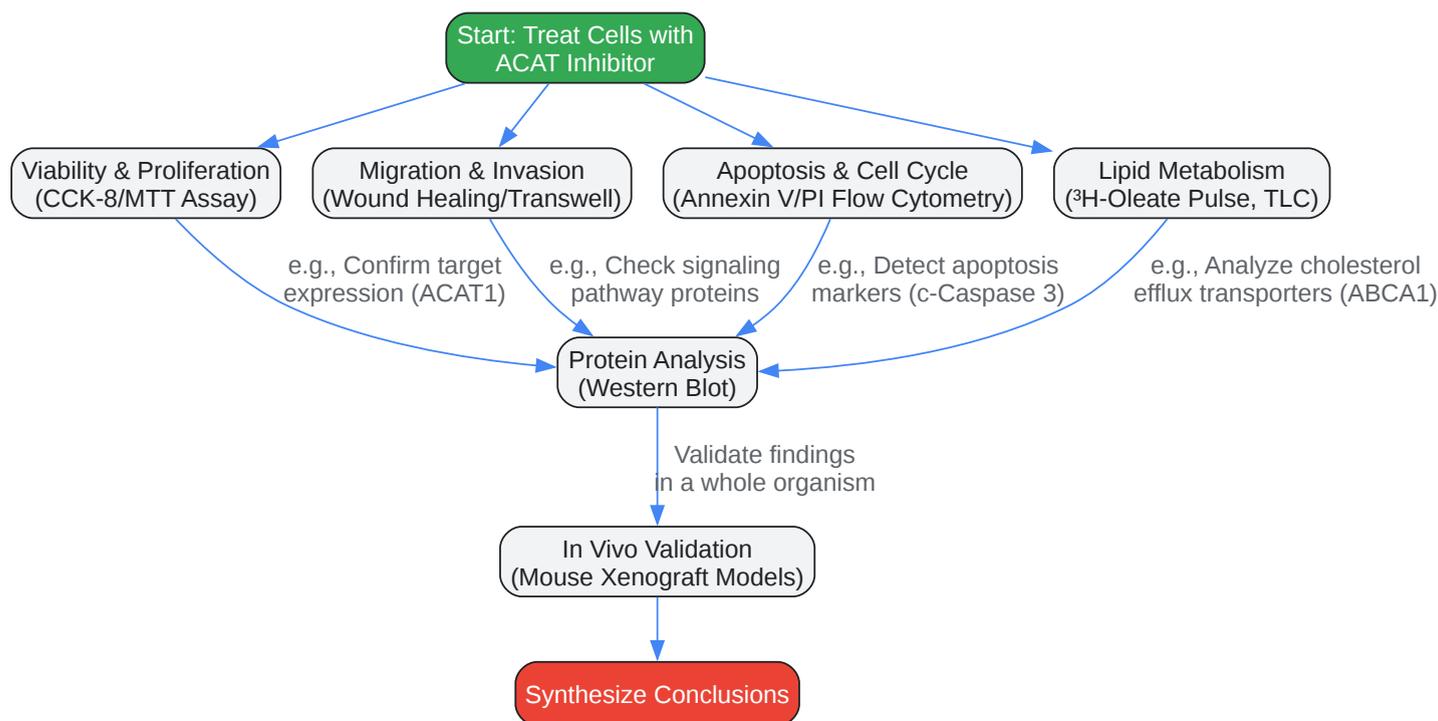
- **Purpose:** To investigate how inhibition leads to cell death.
- **Flow Cytometry with Annexin V/Propidium Iodide (PI) Staining:**
  - Treat and harvest cells.

- Stain with **Annexin V-FITC** and **PI**.
- Analyze using flow cytometry to distinguish live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cell populations [2].
- **Cell Cycle Analysis Protocol:**
  - Fix the cells in cold ethanol.
  - Treat with RNase and stain cellular DNA with **PI**.
  - Analyze DNA content via flow cytometry to determine the percentage of cells in G1, S, and G2/M phases [3].

## Monitoring Intracellular Lipid Metabolism

- **Purpose:** To confirm on-target engagement and its metabolic consequences.
- **<sup>3</sup>H-Oleate Pulse Labeling:**
  - Treat cells with an ACAT inhibitor.
  - Pulse with **<sup>3</sup>H-oleate** conjugated to fatty acid-free BSA.
  - Extract cellular lipids.
  - Separate **cholesteryl esters (CE)** and **triacylglycerols (TAG)** by thin-layer chromatography (TLC).
  - Quantify the radiolabeled CE, which directly reflects ACAT enzyme activity in live cells [6].

The following diagram illustrates the logical workflow of a typical experimental study investigating an ACAT inhibitor like **Avasimibe**, incorporating the key protocols described above.



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## Key Takeaways for Researchers

- **For Broad-Acting Studies:** **Avasimibe** is a robust, well-characterized choice, especially for initial in vitro and in vivo proof-of-concept studies in oncology and other fields, with the added benefit of known oral bioavailability [2] [8] [9].
- **For ACAT1-Specific Mechanisms:** If your research question requires specific inhibition of ACAT1 without affecting ACAT2, **K-604** or **F12511** are superior tools due to their higher potency and selectivity [1].
- **Consider Drug Formulation:** The high hydrophobicity of potent inhibitors like F12511 can be a challenge. Nanoparticle encapsulation methods using DSPE-PEG2000 and phosphatidylcholine have been successfully developed to improve their delivery and bioavailability for in vivo applications [1].

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## References

1. Facile method to incorporate high-affinity ACAT/SOAT1 ... [pmc.ncbi.nlm.nih.gov]
2. Effect of inhibiting ACAT-1 expression on the growth and ... [pmc.ncbi.nlm.nih.gov]
3. cholesterol acyltransferase inhibitor avasimibe suppresses ... [pmc.ncbi.nlm.nih.gov]
4. Lipids Metabolism Inhibition Antiproliferative Synergy with... [pmc.ncbi.nlm.nih.gov]
5. Inhibition of Acyl-CoenzymeA: Cholesterol Acyltransferase 1 ... [pmc.ncbi.nlm.nih.gov]
6. Inhibiting the Cholesterol Storage Enzyme ACAT1/SOAT1 ... [mdpi.com]
7. Treatment of Homozygous Familial Hypercholesterolemia - Page 8 [medscape.com]
8. Frontiers | Targeting ACAT in cancer: from threat to treatment 1 [frontiersin.org]
9. Immunotherapy Approach against Hepatitis B Virus Boosts T Cells and... [genengnews.com]

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